

evaluating the synergistic effects of Kanchanamycin D with beta-lactams

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Compound of Interest

Compound Name: Kanchanamycin D

Cat. No.: B1245480

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Evaluating the Synergistic Effects of Kanamycin with Beta-Lactams

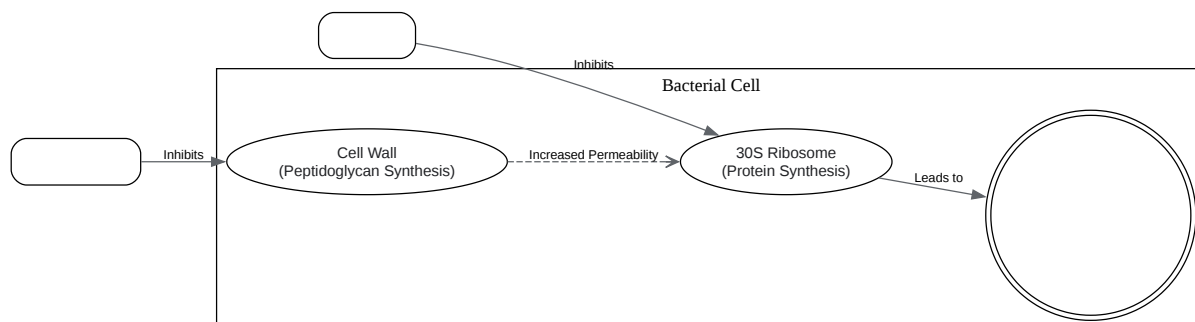
Disclaimer: No peer-reviewed studies or experimental data were found on the synergistic effects of "**Kanchanamycin D**" with beta-lactam antibiotics. The following guide evaluates the well-documented synergistic relationship between Kanamycin, an aminoglycoside antibiotic, and beta-lactam antibiotics. This information is provided under the assumption that "**Kanchanamycin D**" may have been a typographical error for "Kanamycin."

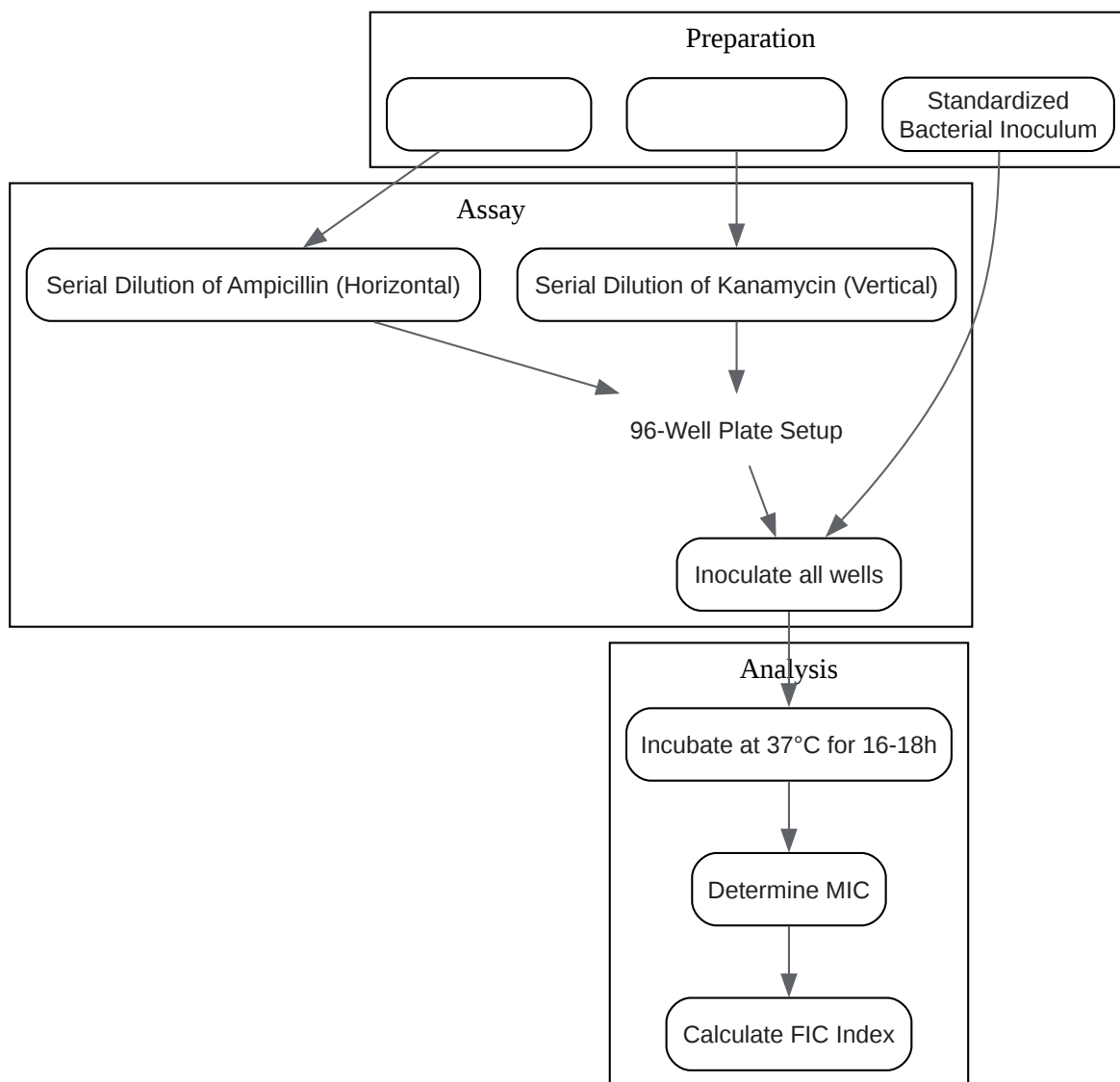
This guide provides an objective comparison of the synergistic antibacterial activity of Kanamycin when combined with beta-lactam antibiotics, supported by experimental data from in-vitro studies. The information is intended for researchers, scientists, and drug development professionals.

Mechanism of Synergy

The combination of a beta-lactam antibiotic, such as penicillin or ampicillin, with an aminoglycoside like Kanamycin demonstrates a classic example of antibiotic synergy.[1] Beta-lactams inhibit the synthesis of the bacterial cell wall by targeting penicillin-binding proteins (PBPs), which are essential for the final steps of peptidoglycan synthesis.[2] This disruption of the cell wall integrity is believed to facilitate the entry of the aminoglycoside into the bacterial cell.[1] Once inside, Kanamycin binds to the 30S ribosomal subunit, leading to the inhibition of

protein synthesis and ultimately bacterial cell death.[3] This dual-action mechanism results in a more potent bactericidal effect than either antibiotic could achieve alone.[1]





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References

- 1. youtube.com [youtube.com]
- 2. youtube.com [youtube.com]
- 3. creative-diagnostics.com [creative-diagnostics.com]
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